

Essential Safety and Operational Guide for 5-Bromo-6-methylpyridin-3-ol

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Compound of Interest

Compound Name: 5-Bromo-6-methylpyridin-3-ol

Cat. No.: B176030

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Bromo-6-methylpyridin-3-ol** (CAS No: 186593-45-3). Adherence to these procedures is essential for ensuring personal safety and maintaining a compliant laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-6-methylpyridin-3-ol is a hazardous substance that requires careful handling. Based on available safety data, the compound is associated with the following hazards:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

The GHS pictogram associated with this chemical is the "Harmful" (GHS07) symbol.[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must conform to EN166 (EU) or NIOSH (US) standards.[3]
Face Shield	To be used in addition to goggles when there is a significant risk of splashing.[3] [4]	
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before each use. [3]
Laboratory Coat	Should be fully buttoned with tight-fitting cuffs.[3]	
Protective Clothing	An apron or coveralls resistant to chemicals should be considered for larger quantities or when splashing is likely.[3]	
Respiratory Protection	NIOSH-Approved Respirator	Required when handling the powder outside of a certified chemical fume hood or if dust is generated. A respirator with a particulate filter is recommended.[3]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial for minimizing exposure and ensuring a safe working environment.

- Preparation:
 - Designate a specific handling area, preferably within a certified chemical fume hood.[3]
 - Ensure that a calibrated eyewash station and safety shower are readily accessible.[3][4]

- Assemble all necessary equipment and PPE before commencing work.
- Weighing and Aliquoting:
 - Handle the solid material in a fume hood to prevent inhalation of any dust.
 - Use appropriate tools (e.g., spatulas, weigh boats) to handle the compound.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
 - The recommended storage temperature is 4°C, under a nitrogen atmosphere.[\[1\]](#)

Disposal Plan: A Step-by-Step Guide

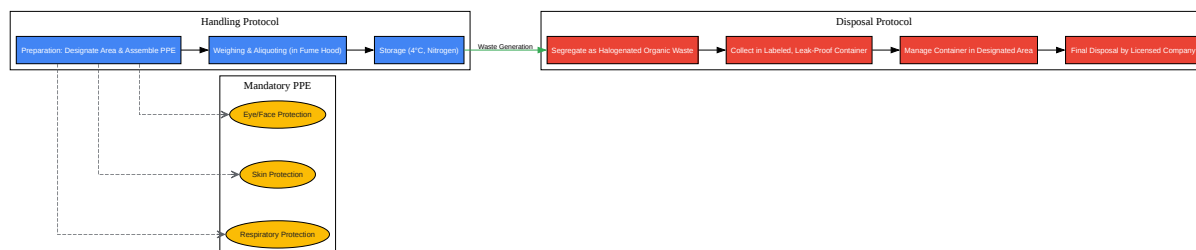
Proper disposal of **5-Bromo-6-methylpyridin-3-ol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All waste containing **5-Bromo-6-methylpyridin-3-ol**, including unused product, contaminated labware (e.g., pipette tips, vials), and cleaning materials, must be segregated as "Halogenated Organic Waste."[\[5\]](#)
 - Keep this waste stream separate from non-halogenated chemical waste.[\[5\]](#)
- Waste Collection:
 - Use a designated, leak-proof, and clearly labeled waste container.[\[5\]](#)
 - The label must include "Hazardous Waste," the full chemical name "**5-Bromo-6-methylpyridin-3-ol**," and any other components in the waste mixture.[\[5\]](#)
- Container Management:
 - Keep the waste container securely closed when not in use.[\[5\]](#)

- Store the waste container in a designated, well-ventilated satellite accumulation area, away from sources of ignition.[\[5\]](#)
- Final Disposal:
 - The ultimate disposal must be conducted by a licensed hazardous waste disposal company.[\[5\]](#)
 - Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)
 - High-temperature incineration is the primary recommended disposal method for pyridine and its derivatives.[\[5\]](#)

Emergency Procedures

- In case of skin contact: Wash with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[2\]](#)[\[4\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[2\]](#)[\[4\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[2\]](#)
- If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.



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Caption: Workflow for handling and disposal of **5-Bromo-6-methylpyridin-3-ol**.

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